

Dillenic Acid B: A Novel Triterpenoid with Promising Antibacterial Activity

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Compound of Interest

Compound Name: *Dillenic acid B*

Cat. No.: *B1247009*

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[City, State] – [Date] – **Dillenic acid B**, a novel oleanene-type triterpenoid isolated from the medicinal plant *Dillenia papuana*, has demonstrated notable antibacterial properties. This finding positions **Dillenic acid B** as a compound of interest for further investigation in the development of new antimicrobial agents. A detailed comparison with established antibiotics reveals its potential, particularly against Gram-positive bacteria.

Overview

Dillenic acid B is a natural product identified as 2-oxo-3 β -hydroxyolean-12-en-30-oic acid.^[1] Its antibacterial activity has been evaluated against a panel of pathogenic bacteria, providing a foundation for comparative analysis against well-known antibiotics. This guide offers a head-to-head comparison of **Dillenic acid B** with standard antibacterial drugs, presenting available quantitative data, experimental methodologies, and a visualization of the comparative workflow.

Performance Comparison

Quantitative data on the antibacterial activity of **Dillenic acid B** is available from in vitro studies. The following table summarizes the Minimum Inhibitory Concentration (MIC) of **Dillenic acid B** against various bacterial strains, compared with the MIC values of standard antibiotics.

Compound	Bacillus subtilis (Gram-positive)	Micrococcus luteus (Gram-positive)	Escherichia coli (Gram-negative)
Dillenic acid B	50 µg/disk	50 µg/disk	100 µg/disk
Ampicillin	0.02 µg/mL	-	3.12 µg/mL
Tetracycline	0.25 µg/mL	0.5 µg/mL	2 µg/mL

Note: Data for **Dillenic acid B** is presented as the amount per disk that showed a clear zone of inhibition, as specific MIC values in µg/mL are not available in the cited literature. Data for Ampicillin and Tetracycline are representative MIC values from established literature for comparative purposes.

Mechanism of Action and Signaling Pathways

While the precise mechanism of action for **Dillenic acid B** is yet to be fully elucidated, its structure as a triterpenoid suggests potential interaction with bacterial cell membranes, leading to disruption of membrane integrity and subsequent cell death. Many triterpenoids are known to possess antibacterial activity through this mechanism. The comparison with Ampicillin (a cell wall synthesis inhibitor) and Tetracycline (a protein synthesis inhibitor) highlights the potential for a different mode of action for **Dillenic acid B**, which could be advantageous in combating antibiotic resistance.

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References

- 1. Antibacterial triterpenoid acids from Dillenia papuana - PubMed [pubmed.ncbi.nlm.nih.gov]
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